

An In-depth Technical Guide to Dimyristolein: Discovery, Natural Occurrence, and Biological Significance

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Compound of Interest

Compound Name: *Dimyristolein*

Cat. No.: *B15548706*

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Introduction

Dimyristolein is a triglyceride, a type of fat, composed of a glycerol backbone esterified with two molecules of myristoleic acid. Myristoleic acid is a monounsaturated omega-5 fatty acid. While not as widely studied as other triglycerides, **dimyristolein**'s presence in various natural sources and its potential biological activities are of growing interest to the scientific community. This technical guide provides a comprehensive overview of the current knowledge surrounding **dimyristolein**, including its discovery, natural distribution, methods for its analysis, and its potential role in cellular signaling.

Discovery

The specific discovery of **dimyristolein** is not attributed to a single researcher or a landmark publication. Instead, its identification has been a result of the broader advancements in lipidomics and analytical chemistry. The development of techniques such as gas

chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS/MS) has enabled the detailed characterization of complex lipid mixtures from natural sources. Within these comprehensive lipid profiling studies, **dimyristolein** has been identified as a component of the triglyceride fraction in various oils and fats.

Natural Occurrence of Dimyristolein

Dimyristolein is found in a variety of natural sources, including plant-based oils and animal fats. The concentration of **dimyristolein** can vary significantly depending on the source organism, its diet, and environmental factors.

Plant Sources

One of the most notable plant sources of myristoleic acid, and by extension **dimyristolein**, is the seed oil of plants from the *Cuphea* genus.^[1] These plants are recognized for their production of medium-chain fatty acids.^[1] While specific quantitative data for **dimyristolein** is often embedded within total triglyceride data, the high proportion of myristoleic acid in some *Cuphea* species suggests a corresponding significant presence of its triglyceride forms.

Nutmeg butter is another source where myristoleic acid is found, implying the presence of **dimyristolein**.

Animal Sources

Dimyristolein is also a component of animal fats, particularly in the milk fat of ruminants.^[2] The fatty acid profile of bovine milk fat, for instance, contains myristoleic acid, indicating that **dimyristolein** is one of the many triglycerides present.^{[2][3]} The composition of milk fat is complex and can be influenced by the animal's diet and lactation stage.^[3]

Table 1: Quantitative Data on Myristoleic Acid (Precursor to **Dimyristolein**) in Various Natural Sources

Natural Source	Organism/Part	Myristoleic Acid Content (% of total fatty acids)	Reference
Cuphea Seed Oil	Cuphea spp.	Varies by species	[1]
Ruminant Milk Fat	Bovine	Present, but variable	[2][3]

Note: This table reflects the presence of the precursor fatty acid. Direct quantitative data for **dimyristolein** is limited in the reviewed literature.

Experimental Protocols

The analysis of **dimyristolein** from natural sources involves a multi-step process encompassing lipid extraction, fractionation, and instrumental analysis.

Lipid Extraction from Seeds

This protocol is a general method for extracting total lipids from seed materials.

- **Sample Preparation:** Seeds are dried to a constant weight and then finely ground to increase the surface area for efficient solvent extraction.
- **Solvent Extraction:** The ground seed material is typically extracted using a solvent system designed to solubilize lipids. A common method is the Folch or Bligh-Dyer method, which uses a chloroform:methanol mixture.[4]
 - The ground seeds are homogenized in a chloroform:methanol (2:1, v/v) solution.
 - The mixture is agitated for a period to ensure complete extraction.
 - A salt solution (e.g., 0.9% NaCl) is added to induce phase separation.
- **Phase Separation:** The mixture is centrifuged to separate the chloroform layer (containing lipids) from the upper aqueous/methanol layer.
- **Lipid Recovery:** The lower chloroform layer is carefully collected. The solvent is then evaporated under a stream of nitrogen to yield the total lipid extract.

Triglyceride Fractionation

The total lipid extract is a complex mixture. To specifically analyze triglycerides like **dimyristolein**, a fractionation step is necessary.

- Solid-Phase Extraction (SPE): A common method for separating lipid classes is solid-phase extraction.
 - A silica-based SPE cartridge is conditioned with a non-polar solvent.
 - The total lipid extract, dissolved in a minimal amount of a non-polar solvent, is loaded onto the cartridge.
 - Neutral lipids, including triglycerides, are eluted with a non-polar solvent (e.g., hexane or chloroform).
 - More polar lipids, such as phospholipids and free fatty acids, are retained on the column and can be eluted subsequently with more polar solvents.

Gas Chromatography-Mass Spectrometry (GC-MS) for Fatty Acid Profile

To determine the fatty acid composition of the triglyceride fraction, the triglycerides are first converted to their fatty acid methyl esters (FAMES).

- Transesterification: The isolated triglyceride fraction is treated with a reagent such as methanolic HCl or BF₃-methanol to convert the fatty acids into their more volatile methyl esters.
- GC-MS Analysis:
 - Injection: The FAMES mixture is injected into the gas chromatograph.
 - Separation: The FAMES are separated based on their boiling points and polarity on a capillary column (e.g., a wax or polar-modified column). The temperature of the GC oven is programmed to ramp up over time to facilitate the elution of different FAMES.

- Detection: As the FAMES elute from the column, they enter the mass spectrometer, where they are ionized (typically by electron ionization). The mass spectrometer then separates the resulting ions based on their mass-to-charge ratio, producing a mass spectrum for each component.
- Identification: The identity of each fatty acid is determined by comparing its retention time and mass spectrum to those of known standards and library data.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Intact Triglyceride Analysis

LC-MS/MS allows for the analysis of intact triglycerides without the need for derivatization.

- LC Separation:
 - The triglyceride fraction is injected into a liquid chromatograph.
 - A reversed-phase column (e.g., C18) is typically used to separate the triglycerides based on their hydrophobicity, which is influenced by the length and degree of unsaturation of their fatty acid chains.
 - A gradient elution with a mobile phase consisting of solvents like acetonitrile, isopropanol, and water with additives like ammonium formate is commonly employed.
- MS/MS Detection:
 - Ionization: As the triglycerides elute from the LC column, they are ionized using a soft ionization technique such as electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI).
 - Precursor Ion Selection: In the first stage of the tandem mass spectrometer, a specific precursor ion (e.g., the $[M+NH_4]^+$ adduct of **dimyristolein**) is selected.
 - Fragmentation: The selected precursor ion is then fragmented by collision-induced dissociation (CID).

- **Product Ion Analysis:** The resulting product ions are analyzed in the second stage of the mass spectrometer. The fragmentation pattern provides structural information, confirming the identity of the fatty acid constituents.

Signaling Pathways

While no signaling pathways have been identified to be specifically regulated by **dimyristolein**, as a diacylglycerol (DAG), it is a potential participant in the well-established DAG signaling pathway. Diacylglycerols are crucial second messengers that activate a family of enzymes known as Protein Kinase C (PKC).[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

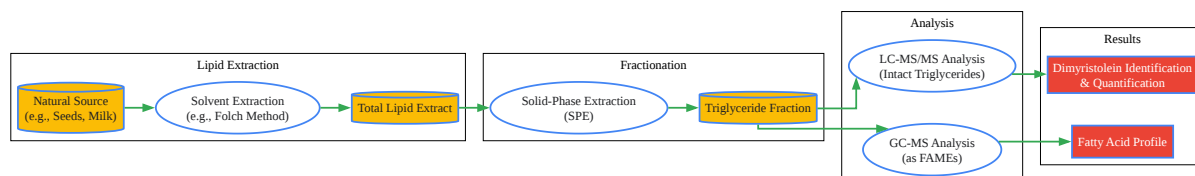
The Diacylglycerol (DAG) / Protein Kinase C (PKC) Signaling Pathway

- **Generation of DAG:** Upon stimulation of a cell surface receptor (e.g., a G-protein coupled receptor), the enzyme Phospholipase C (PLC) is activated. PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂), a membrane phospholipid, into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).[\[5\]](#)
- **Activation of PKC:** DAG remains in the cell membrane and recruits PKC from the cytosol. The binding of DAG to the C1 domain of conventional and novel PKC isoforms, often in conjunction with an increase in intracellular calcium (triggered by IP₃), leads to a conformational change in PKC, activating its kinase domain.[\[9\]](#)
- **Downstream Effects:** Activated PKC then phosphorylates a wide range of target proteins on serine and threonine residues, leading to a cascade of cellular responses. These responses are diverse and cell-type specific, and can include cell proliferation, differentiation, apoptosis, and inflammation.[\[9\]](#)

Given its structure, **dimyristolein**, if present in the cell membrane, could potentially act as a DAG molecule and participate in the activation of PKC.

Visualizations

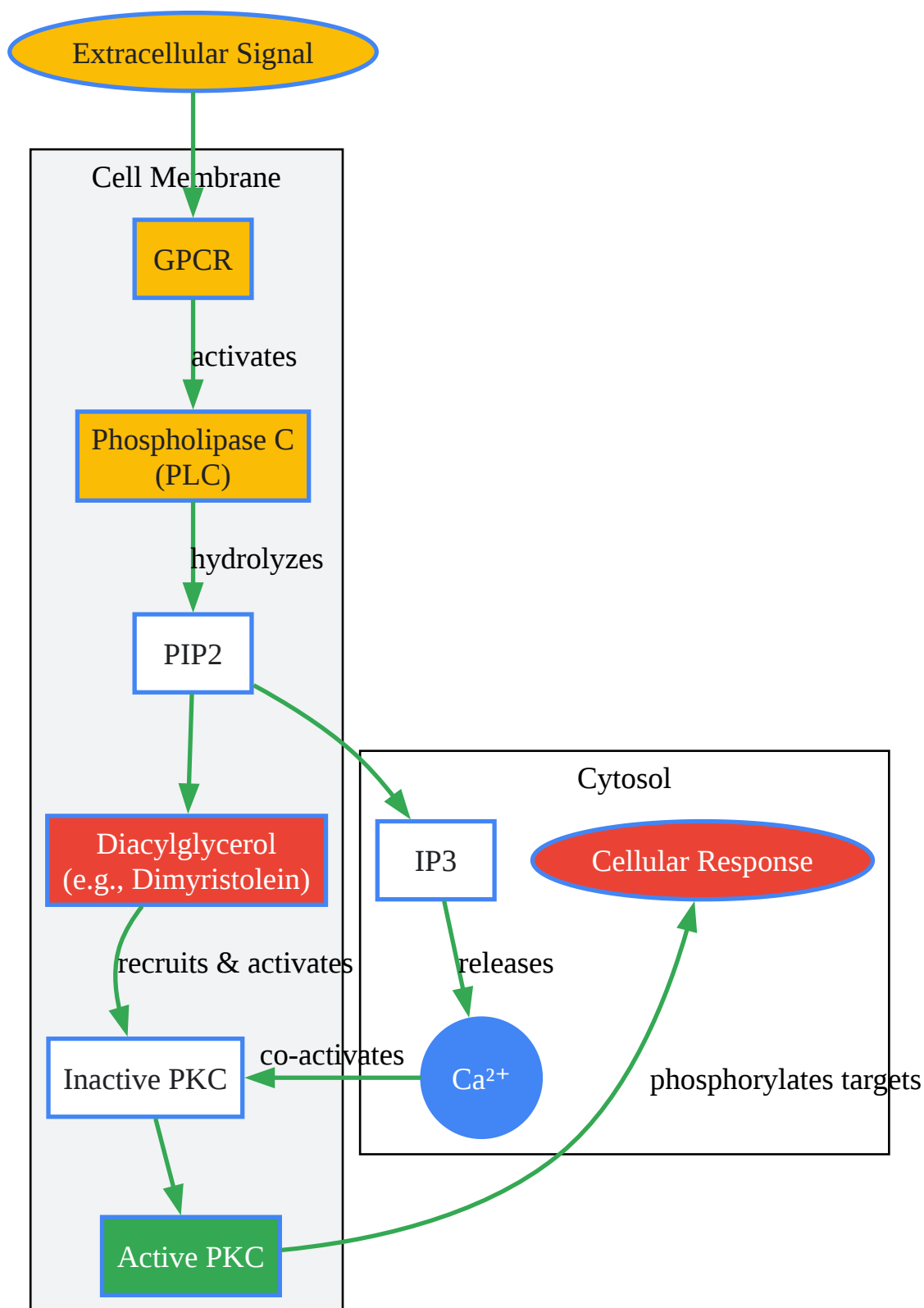
Experimental Workflow for Dimyristolein Analysis



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Caption: Workflow for the extraction, fractionation, and analysis of **dimyristolein**.

Diacylglycerol (DAG) Signaling Pathway



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Caption: The Diacylglycerol (DAG) signaling pathway leading to PKC activation.

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